

Physical properties of (S)-1-(4-Chlorophenyl)ethylamine

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Compound of Interest

Compound Name: (S)-1-(4-Chlorophenyl)ethylamine

CAS No.: 4187-56-8

Cat. No.: B1630968

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An In-depth Technical Guide to the Physical Properties of **(S)-1-(4-Chlorophenyl)ethylamine**

Authored for Drug Development Professionals, Researchers, and Scientists

Abstract

(S)-1-(4-Chlorophenyl)ethylamine is a chiral amine of significant interest in the pharmaceutical and fine chemical industries, primarily serving as a critical building block for the synthesis of enantiomerically pure compounds. A comprehensive understanding of its physical properties is fundamental for its effective handling, reaction optimization, and integration into drug development workflows. This guide provides a detailed examination of the key physical and chiroptical properties of **(S)-1-(4-Chlorophenyl)ethylamine**, supported by experimental protocols and data from authoritative sources.

Chemical Identity and Molecular Structure

(S)-1-(4-Chlorophenyl)ethylamine, the (S)-enantiomer of 1-(4-chlorophenyl)ethylamine, is a primary amine featuring a stereogenic center at the carbon atom adjacent to the amino group. This chirality is the source of its utility in asymmetric synthesis.

The molecular structure consists of a 4-chlorophenyl group attached to an ethylamine backbone, with the stereochemistry at the C1 position designated as (S) according to the Cahn-Ingold-Prelog priority rules.

Identifier	Value	Source
CAS Number	4187-56-8	[1][2]
Molecular Formula	C ₈ H ₁₀ ClN	[1][3]
Molecular Weight	155.62 g/mol	[1][2]
IUPAC Name	(1S)-1-(4-chlorophenyl)ethanamine	[4][5]
InChI Key	PINPOEWMCLFRRB-LURJTMIESA-N	[1][4]
SMILES	<chem>CC1=CC=C(Cl)C=C1</chem>	[4][6]
Synonyms	(S)-(-)-1-(4-Chlorophenyl)ethanamine, (S)-4-Chloro-α-methylbenzylamine	[5][7]

Physicochemical Properties

The bulk physical properties of a compound are critical for process design, safety assessments, and purification strategies. **(S)-1-(4-Chlorophenyl)ethanamine** is typically supplied as a liquid at ambient temperature.

Appearance, Color, and Odor

It is described as a clear, colorless to light yellow liquid.[1][3][8] Like many small amines, it possesses a pungent odor.[3][4]

Thermal and Thermodynamic Properties

Thermal properties dictate the temperature ranges for storage, handling, and reaction conditions.

Property	Value	Source
Boiling Point	232 °C	[1][2][3]
Flash Point	115 °C (239 °F)	[1][2][3]
Density	1.115 g/mL at 25 °C or 1.110 g/mL at 20 °C	[1][8]
Refractive Index (n ²⁰ /D)	1.5418 - 1.543	[2][8]

It is important to note that some databases report a melting point of 136-137 °C; this is inconsistent with the overwhelming classification of the substance as a liquid and likely refers to a salt form, such as the hydrochloride, not the freebase.[7]

Solubility Profile

The solubility of a reagent is crucial for selecting appropriate solvent systems for reactions and extractions.

- **Water Solubility:** Described as moderately soluble to having very low solubility.[3][7] The basic amine group allows for protonation, increasing aqueous solubility under acidic conditions.
- **Organic Solvents:** It is soluble in common organic solvents such as methanol (MeOH), ethanol, and dimethyl sulfoxide (DMSO).[2][5]

Chiroptical Property: Specific Rotation

For a chiral molecule, the most defining physical property is its interaction with plane-polarized light, quantified as specific rotation. This property confirms the enantiomeric identity and is a primary measure of enantiomeric purity.

The specific rotation ($[\alpha]$) is a fundamental property of a chiral substance and is defined by the equation:

$$[\alpha] = \alpha / (l \times c)$$

where:

- α is the observed rotation in degrees.
- l is the path length of the polarimeter cell in decimeters (dm).
- c is the concentration of the solution in g/mL.

Reported values for **(S)-1-(4-Chlorophenyl)ethylamine** vary based on the analytical conditions, underscoring the necessity of precise documentation.

- $[\alpha]^{20}_D$: -23.5° ($c=2$ in Methanol)[2]
- $[\alpha]^{20}_D$: $26 \pm 2^\circ$ ($c=5\%$ in ethanol)[7] (Note: The sign convention for the second value appears inconsistent with the established (S)-(-) designation and may refer to the (R)-enantiomer or a different standard).

Expert Insight: Causality in Polarimetry

The choice of solvent and concentration is not arbitrary. The specific rotation of a compound can be significantly influenced by solvent polarity, pH, and the potential for hydrogen bonding between the analyte and the solvent. Methanol, being a polar protic solvent, can solvate the amine group, affecting the conformational equilibrium of the molecule and thus its interaction with light. It is imperative for researchers to use the same solvent system and concentration as a reference standard to ensure data comparability.

Experimental Protocol: Measurement of Specific Rotation

This protocol outlines a self-validating system for determining the specific rotation.

Objective: To accurately measure the specific rotation of a sample of **(S)-1-(4-Chlorophenyl)ethylamine**.

Materials:

- Calibrated Polarimeter (Sodium D-line, 589 nm)
- 1 dm polarimeter cell

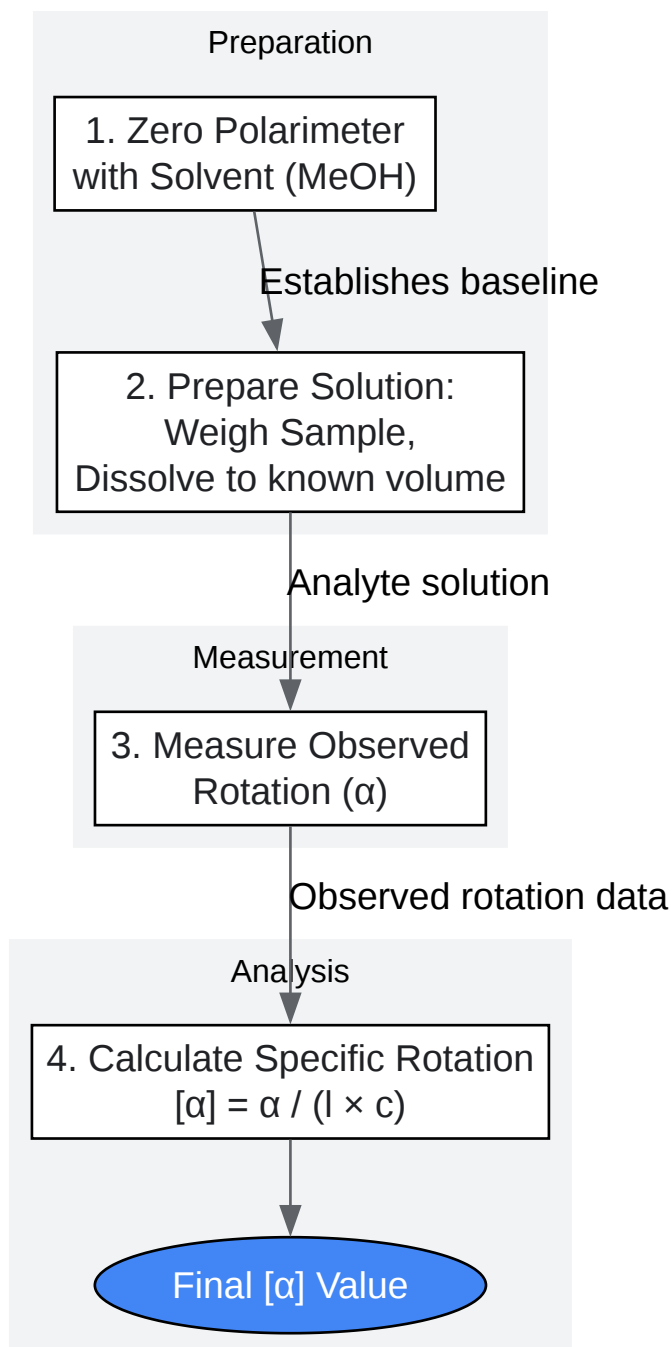
- Volumetric flask (e.g., 10 mL, Class A)
- Analytical balance (± 0.0001 g)
- **(S)-1-(4-Chlorophenyl)ethylamine** sample
- Methanol (Spectroscopic Grade)

Methodology:

- Blank Measurement: Fill the polarimeter cell with spectroscopic grade methanol. Place it in the polarimeter and zero the instrument. This corrects for any optical activity from the solvent or the cell itself.
- Sample Preparation: Accurately weigh approximately 200 mg of **(S)-1-(4-Chlorophenyl)ethylamine** into a 10 mL volumetric flask. Record the exact mass.
- Dissolution: Dissolve the sample in methanol and fill the flask to the calibration mark. Mix thoroughly to ensure a homogenous solution. This yields a concentration (c) of approximately 0.02 g/mL.
- Sample Measurement: Rinse the polarimeter cell with a small amount of the prepared solution before filling it completely. Ensure no air bubbles are present in the light path.
- Data Acquisition: Place the filled cell into the polarimeter and record the observed rotation (α). Repeat the measurement 3-5 times and calculate the average.
- Calculation: Use the averaged observed rotation (α), the known path length ($l = 1$ dm), and the calculated concentration (c in g/mL) to determine the specific rotation.

Workflow Visualization

Diagram 1: Polarimetry Workflow

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Caption: Diagram 1: Workflow for Specific Rotation Measurement.

Spectroscopic Profile

While not classical physical properties, spectroscopic data are intrinsic characteristics used for structural confirmation and quality control.

- ^1H NMR: The proton NMR spectrum is expected to show a characteristic quartet for the methine proton (CH) coupled to the methyl group, a doublet for the methyl group (CH_3), signals for the amino protons (NH_2), and multiplets in the aromatic region for the 4-chlorophenyl group.
- IR Spectroscopy: The infrared spectrum will exhibit characteristic stretches for N-H bonds (typically a broad signal around $3300\text{-}3400\text{ cm}^{-1}$) of the primary amine, C-H stretches (aromatic and aliphatic), and C=C stretches from the aromatic ring.
- Mass Spectrometry: Provides the molecular weight and fragmentation pattern, which can be used to confirm the molecular structure. The exact mass is reported as 155.05000.[1]

Experimental spectra are available for reference in public and commercial databases.[9]

Safety and Handling

A review of the Safety Data Sheet (SDS) is mandatory before handling.

- **(S)-1-(4-Chlorophenyl)ethylamine** is classified as harmful if swallowed and fatal if inhaled.[3]
- It causes skin irritation and serious eye damage.[3]
- It may also cause an allergic skin reaction.[3]
- Handling Precautions: Work should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is essential.[10]
- Storage: Store in a cool, dry place under an inert atmosphere (e.g., nitrogen or argon) as it is listed as air-sensitive.[6][7]

Conclusion

The physical properties of **(S)-1-(4-Chlorophenyl)ethylamine** are well-documented, defining it as a colorless to yellow, high-boiling liquid with characteristic chiroptical activity. A thorough understanding and precise measurement of these properties, particularly its specific rotation, are non-negotiable for its application in asymmetric synthesis where enantiomeric purity is paramount. The protocols and data presented in this guide provide researchers with the necessary foundation for the safe and effective use of this important chiral building block.

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